

A-80987 CAS number and supplier information

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Compound of Interest

Compound Name: A-80987

Cat. No.: B1664265

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A-80987: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides an in-depth technical overview of **A-80987**, a potent inhibitor of the Human Immunodeficiency Virus Type 1 (HIV-1) protease. This guide covers its chemical properties, supplier information, mechanism of action, and relevant experimental data and protocols.

Chemical Identity and Supplier Information

A-80987 is chemically identified by the CAS number 144141-97-9.^{[1][2]} This compound can be sourced from suppliers of research chemicals, such as MedChemExpress.^{[1][3]}

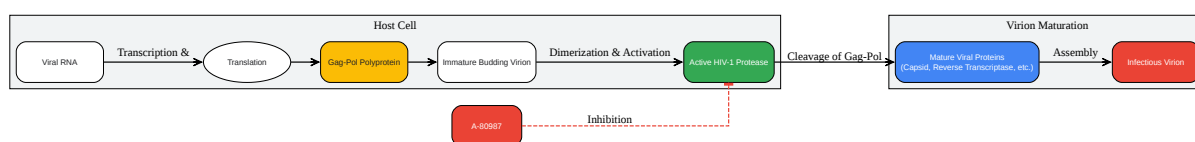
Property	Value	Reference
CAS Number	144141-97-9	^{[1][2]}
Supplier	MedChemExpress	^{[1][3]}

Mechanism of Action: Inhibition of HIV-1 Protease

A-80987 functions as an inhibitor of the HIV-1 protease, a critical enzyme in the viral life cycle.^[1] HIV-1 protease is responsible for the cleavage of the Gag and Gag-Pol polyproteins into mature, functional viral proteins. This process is essential for the assembly of new, infectious virions. By binding to the active site of the protease, **A-80987** blocks this cleavage, leading to the production of immature, non-infectious viral particles.

Signaling Pathway of HIV-1 Protease Action and Inhibition

The following diagram illustrates the role of HIV-1 protease in the viral life cycle and the point of inhibition by **A-80987**.



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HIV-1 Protease Signaling Pathway and Inhibition by **A-80987**.

Quantitative Data

While specific IC₅₀, EC₅₀, and cytotoxicity values for **A-80987** are not readily available in the public domain, the compound has been characterized as a potent inhibitor of HIV-1 protease. Further experimental evaluation is required to determine these specific quantitative metrics.

Experimental Protocols

The following protocols provide a general framework for evaluating the activity of HIV-1 protease inhibitors like **A-80987**. These should be adapted based on specific experimental needs and available resources.

Fluorometric HIV-1 Protease Inhibition Assay

This assay measures the ability of a compound to inhibit the cleavage of a fluorogenic substrate by recombinant HIV-1 protease.

Materials:

- Recombinant HIV-1 Protease
- Fluorogenic HIV-1 Protease Substrate
- Assay Buffer
- **A-80987** (or other test inhibitors)
- 96-well black microplates
- Fluorescence microplate reader

Procedure:

- Prepare a stock solution of **A-80987** in a suitable solvent (e.g., DMSO).
- Create a serial dilution of the **A-80987** stock solution in Assay Buffer.
- In a 96-well plate, add the diluted **A-80987** solutions. Include wells for a positive control (no inhibitor) and a negative control (no enzyme).
- Add the HIV-1 Protease solution to all wells except the negative control.
- Incubate the plate at room temperature for 15 minutes.
- Initiate the reaction by adding the fluorogenic HIV-1 Protease Substrate to all wells.
- Immediately measure the fluorescence in a microplate reader in kinetic mode at the appropriate excitation and emission wavelengths for the substrate.
- Monitor the fluorescence over time. The rate of increase in fluorescence is proportional to the enzyme activity.
- Calculate the percentage of inhibition for each concentration of **A-80987** relative to the positive control.

- Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Antiviral Activity Assay in Cell Culture

This assay determines the effectiveness of **A-80987** in inhibiting HIV-1 replication in a cell-based model.

Materials:

- HIV-1 susceptible cell line (e.g., MT-4, CEM-SS)
- HIV-1 viral stock
- Cell culture medium
- **A-80987**
- Method for quantifying viral replication (e.g., p24 antigen ELISA, reverse transcriptase activity assay)
- 96-well cell culture plates

Procedure:

- Seed the HIV-1 susceptible cells in a 96-well plate.
- Prepare serial dilutions of **A-80987** in cell culture medium.
- Add the diluted **A-80987** to the cells.
- Infect the cells with a known amount of HIV-1. Include uninfected and untreated infected control wells.
- Incubate the plate at 37°C in a CO₂ incubator for a period appropriate for viral replication (typically 3-7 days).
- After the incubation period, collect the cell culture supernatant.

- Quantify the amount of viral replication in the supernatant using a suitable method (e.g., p24 ELISA).
- Calculate the percentage of inhibition of viral replication for each concentration of **A-80987** compared to the untreated infected control.
- Determine the EC50 value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Cytotoxicity Assay

This assay assesses the toxicity of **A-80987** to the host cells used in the antiviral assay.

Materials:

- The same cell line used in the antiviral assay
- Cell culture medium
- **A-80987**
- Reagent for measuring cell viability (e.g., MTT, XTT, or a commercial cytotoxicity kit)
- 96-well cell culture plates
- Plate reader

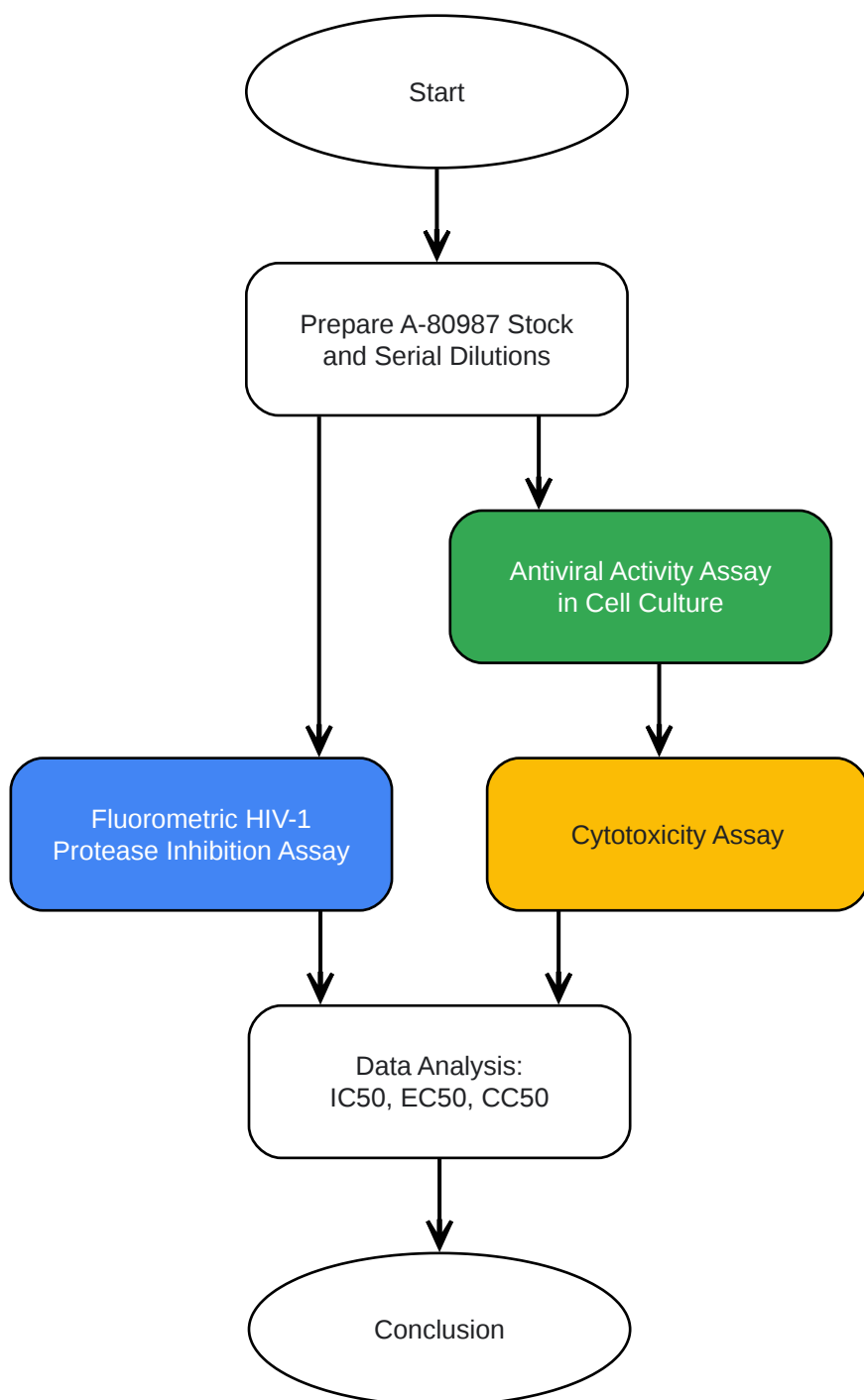
Procedure:

- Seed the cells in a 96-well plate.
- Prepare serial dilutions of **A-80987** in cell culture medium.
- Add the diluted **A-80987** to the cells. Include untreated control wells.
- Incubate the plate for the same duration as the antiviral assay.
- At the end of the incubation, add the cell viability reagent to each well according to the manufacturer's instructions.

- Incubate as required by the assay.
- Measure the absorbance or fluorescence in a plate reader.
- Calculate the percentage of cell viability for each concentration of **A-80987** relative to the untreated control.
- Determine the 50% cytotoxic concentration (CC50) from the dose-response curve.

Experimental Workflow

The following diagram outlines the logical flow of experiments for characterizing an HIV-1 protease inhibitor.



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Logical workflow for the experimental evaluation of **A-80987**.

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